

Personal protective equipment for handling YL-365

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Compound of Interest

Compound Name: YL-365

Cat. No.: B15135287

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Essential Safety and Handling Guide for YL-365

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **YL-365**. The following procedures and data are critical for safe operational use and disposal.

Personal Protective Equipment (PPE) and Safety Measures

Proper personal protective equipment is mandatory when handling **YL-365** to minimize exposure and ensure personal safety. The following table summarizes the required PPE and other essential safety information.

Category	Recommendation	Details
Eye/Face Protection	Safety glasses with side-shields	Ensure compliance with government standards such as EN166(EU) or NIOSH (US).
Skin Protection	Protective gloves	Wear impervious gloves. The specific material and thickness should be chosen based on the duration and nature of the handling.
Lab coat	A standard laboratory coat should be worn to protect from skin contact.	
Respiratory Protection	Not required under normal use	If dusts are generated, a respirator may be necessary. Follow official recommendations for dust masks.
Hygiene Measures	Standard laboratory hygiene	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Safe Handling and Storage

Handling:

- Use in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, or vapors.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **YL-365** is handled.

Storage:

- Store at 4°C and protect from light.[2][3]
- For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[4][5]
- Keep the container tightly closed in a dry and well-ventilated place.

Accidental Release and Disposal Plan

Spill Response: In the event of a spill, follow these steps to ensure safety and proper cleanup:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[1]
- Absorb: For solutions, absorb with a liquid-binding material such as diatomite.[1] For solids, sweep up carefully to avoid generating dust.
- Collect: Place the spilled material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly.

Disposal:

- Dispose of **YL-365** and any contaminated materials in accordance with local, regional, and national regulations.
- Do not allow the product to enter drains or waterways.

Experimental Protocols: Solution Preparation

To prepare a stock solution, refer to the solubility information provided by the supplier. For example, to create a solution in DMSO:

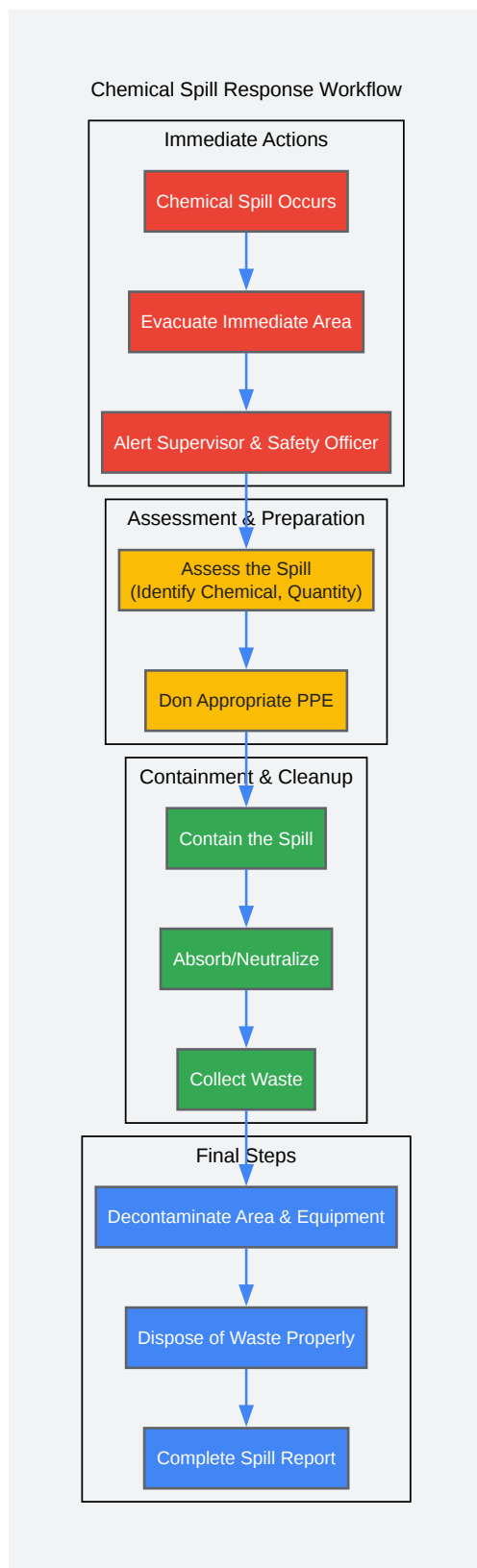
- For a 200 mg/mL concentration, ultrasonic assistance may be needed.[3]

- For in vivo experiments, a common solvent is a mixture of 10% DMSO and 90% corn oil.[3]

Always prepare solutions in a chemical fume hood to minimize inhalation exposure.

Workflow for Chemical Spill Response

The following diagram outlines the procedural steps for responding to a chemical spill.



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Caption: Workflow for handling a chemical spill.

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